

An In-depth Technical Guide to 1-Decylpyridinium Bromide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	1-Decylpyridinium bromide
CAS No.:	2534-65-8
Cat. No.:	B13797304

[Get Quote](#)

This guide provides an in-depth analysis of **1-decylpyridinium bromide** (DPB), a cationic surfactant with significant applications in research and drug development. We will explore its fundamental chemical and physical properties, detail a robust synthesis protocol, and examine its multifaceted roles as an antimicrobial agent and a component in drug delivery systems. This document is intended for researchers, scientists, and professionals in the field of drug development who require a comprehensive understanding of this versatile quaternary ammonium compound.

Core Molecular Profile and Physicochemical Properties

1-Decylpyridinium bromide is a quaternary ammonium salt consisting of a positively charged pyridinium ring, a ten-carbon alkyl chain (decyl group), and a bromide counter-ion.[1] This amphiphilic structure, with a hydrophilic cationic head and a hydrophobic tail, is the primary determinant of its surfactant properties and its ability to interact with biological membranes.[1]

The chemical synthesis of DPB typically involves the quaternization of pyridine with decyl bromide.[1] This reaction, a classic example of an N-alkylation, is straightforward and provides a high yield of the target compound. The resulting product is usually a white to off-white crystalline powder or solid, which is readily soluble in polar solvents like water and alcohols.[1]

Below is a visualization of the molecular structure of **1-decylpyridinium bromide**.

Caption: Chemical structure of **1-Decylpyridinium Bromide**.

A summary of the key physicochemical properties of **1-decylpyridinium bromide** is presented in the table below for easy reference.

Property	Value	Source
IUPAC Name	1-decylpyridin-1-ium bromide	N/A
Molecular Formula	C ₁₅ H ₂₆ BrN	[1]
Molecular Weight	300.28 g/mol	N/A
CAS Number	2448-46-6	N/A
Appearance	White to off-white powder or crystals	[1]
Solubility	Soluble in water and alcohols	[1]
Density	~1.07–1.15 g/cm ³	[1]
Critical Micelle Concentration (CMC)	Varies with conditions (e.g., temperature, ionic strength)	[2][3][4]

Synthesis Protocol and Workflow

The synthesis of **1-decylpyridinium bromide** is a well-established quaternization reaction. The following protocol provides a reliable method for its preparation in a laboratory setting. The rationale behind each step is to ensure a complete reaction and a high-purity final product.

Experimental Protocol: Synthesis of 1-Decylpyridinium Bromide

Materials:

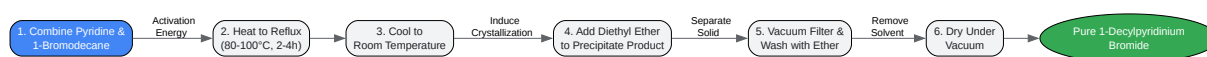
- Pyridine (C₅H₅N)
- 1-Bromodecane (C₁₀H₂₁Br)
- Anhydrous diethyl ether ((C₂H₅)₂O)
- Ethanol (C₂H₅OH)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine equimolar amounts of pyridine and 1-bromodecane.
- **Solvent (Optional but Recommended):** While the reaction can be run neat, using a solvent like ethanol can improve homogeneity and temperature control.
- **Reflux:** Heat the mixture to reflux (approximately 80-100°C) with continuous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically complete within 2-4 hours. **Causality:** Heating provides the necessary activation energy for the nucleophilic attack of the nitrogen atom in pyridine on the primary carbon of 1-bromodecane.
- **Isolation and Purification:** After cooling to room temperature, the product often solidifies. Add an excess of anhydrous diethyl ether to precipitate the product fully and to wash away any unreacted starting materials. **Causality:** **1-decylpyridinium bromide** is insoluble in diethyl ether, while the reactants are soluble, allowing for effective purification by precipitation.
- **Filtration and Drying:** Collect the solid product by vacuum filtration and wash it several times with small portions of cold, anhydrous diethyl ether. Dry the resulting white solid under a vacuum to remove any residual solvent.

- Characterization: Confirm the identity and purity of the synthesized **1-decylpyridinium bromide** using standard analytical techniques such as ^1H NMR, ^{13}C NMR, and melting point analysis.

The following diagram illustrates the synthesis workflow.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **1-decylpyridinium bromide**.

Applications in Drug Development and Research

The unique molecular architecture of **1-decylpyridinium bromide** underpins its utility in various scientific applications, particularly in the pharmaceutical and biomedical fields.[5][6]

Antimicrobial and Biocidal Activity

Quaternary ammonium compounds, including **1-decylpyridinium bromide**, are known for their broad-spectrum antimicrobial activity against bacteria and fungi.[7][8] The primary mechanism of action involves the disruption of the bacterial cell membrane.[7][8] The positively charged pyridinium headgroup interacts with the negatively charged components of the microbial cell wall, while the hydrophobic decyl tail penetrates the lipid bilayer, leading to increased membrane permeability, leakage of cellular contents, and ultimately, cell death.[1][8]

The length of the alkyl chain is a critical factor in determining antimicrobial efficacy, with chain lengths between 10 and 16 carbons often showing the highest activity.[7][8] This makes **1-decylpyridinium bromide** a potent antimicrobial agent. Its activity can be further enhanced in the presence of membrane-permeabilizing agents, which facilitate its entry into Gram-negative bacteria.[7]

Surfactant Properties and Role in Formulations

As a cationic surfactant, **1-decylpyridinium bromide** effectively reduces surface tension. Above a specific concentration known as the critical micelle concentration (CMC), the individual molecules self-assemble into spherical structures called micelles.[2] In these micelles, the hydrophobic decyl tails form a core, while the hydrophilic pyridinium heads are exposed to the aqueous environment.

This micelle-forming capability is crucial for its application in drug formulations.[9] The hydrophobic core of the micelles can encapsulate poorly water-soluble drug molecules, thereby increasing their apparent solubility and bioavailability.[9] This is a key strategy in overcoming one of the major challenges in drug development. The CMC is an important parameter that is influenced by factors such as temperature and the presence of electrolytes.[4][10]

Drug Delivery and Gene Transfection

The cationic nature of **1-decylpyridinium bromide** allows it to interact with negatively charged biological molecules like DNA and RNA. This property is being explored for applications in non-viral gene delivery. The positively charged pyridinium head can form complexes with nucleic acids, condensing them into nanoparticles that can be more easily taken up by cells.

Furthermore, its membrane-disruptive properties, when carefully controlled, can be harnessed to enhance the delivery of drugs across cellular barriers. The pyridine scaffold itself is a common feature in many approved pharmaceutical agents, highlighting its importance in medicinal chemistry.[5][11]

The diagram below illustrates the relationship between the structural properties of **1-decylpyridinium bromide** and its key applications.



[Click to download full resolution via product page](#)

Caption: Relationship between properties and applications of DPB.

Conclusion

1-Decylpyridinium bromide is a compound of significant interest to the scientific and drug development communities. Its well-defined structure gives rise to a predictable set of

physicochemical properties, including potent surfactant and antimicrobial activities. The straightforward synthesis and versatile nature of this molecule make it a valuable tool in formulation science for enhancing drug solubility and in the development of new antimicrobial agents. A thorough understanding of its properties, as outlined in this guide, is essential for leveraging its full potential in advanced research and pharmaceutical applications.

References

- Tegos, G. P., et al. (2005). Antimicrobial activity of a series of 1-alkyl-2-(4-pyridyl)pyridinium bromides against Gram-Positive and Gram-Negative bacteria. PubMed. [\[Link\]](#)
- Madaan, P., & Tyagi, V. K. (2009). Synthesis and characterization of the antimicrobial 4-amino-decylpyridinium bromide cationic surfactant. ResearchGate. [\[Link\]](#)
- Tegos, G. P., et al. (2005). Antimicrobial Activity of a Series of 1-Alkyl-2-(4-Pyridyl)Pyridinium Bromides against Gram-Positive and Gram-Negative Bacteria. Karger Publishers. [\[Link\]](#)
- PubChem. 1-Hexadecylpyridin-1-ium bromide--water (1/1/1). [\[Link\]](#)
- ResearchGate. Critical micelle concentration (CMC) at 298 K as a function of the number of carbons.... [\[Link\]](#)
- ChemBK. 1-(12-(Methacryloyloxy)dodecyl)pyridin-1-ium bromide. [\[Link\]](#)
- PubChemLite. 1,3-dodecylpyridinium bromide (C17H29N). [\[Link\]](#)
- Madaan, P., & Tyagi, V. K. (2009). SYNTHESIS AND CHARACTERIZATION OF THE ANTIMICROBIAL 4-AMINO-DECYLPYRIDINIUM BROMIDE CATIONIC SURFACTANT. World Scientific Publishing. [\[Link\]](#)
- ResearchGate. Synthesis of 1-dodecylpyridinium chloride ionic liquid. [\[Link\]](#)
- Wikipedia. Critical micelle concentration. [\[Link\]](#)
- Innovative Biosystems and Bioengineering. (2023). Antibacterial Activity of 1-Dodecylpyridinium Tetrafluoroborate and Its Inclusion Complex With Sulfobutyl Ether- β -Cyclodextrin Against MDR Acinetobacter baumannii Strains. [\[Link\]](#)

- Ali, M. A., et al. (2023). Solid-phase synthesis and cytotoxic evaluation of novel pyridinium bromides. Scientific Reports. [\[Link\]](#)
- ResearchGate. Dodecylpyridinium moiety containing dihydropyridines with potent.... [\[Link\]](#)
- Chen, Y., et al. (2014). Determination of Critical Micelle Concentration of Ionic and Non-Ionic Surfactants by Streaming Potential Measurements. PMC. [\[Link\]](#)
- Singh, U. P., & Singh, D. (2021). The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design. PMC. [\[Link\]](#)
- Piekarski, M. H., et al. (2013). Effect of 1,2-propanediol on the Critical Micelle Concentration of Decyltrimethylammonium Bromide at Temperatures from 293.15 K to 308.15 K. PMC. [\[Link\]](#)
- Agilent. Rapid Critical Micelle Concentration (CMC) Determination Using Fluorescence Polarization. [\[Link\]](#)
- Naushad, E., & Thangaraj, S. (2022). Naturally Isolated Pyridine Compounds Having Pharmaceutical Applications. IntechOpen. [\[Link\]](#)
- German, A. (2023). The Important Role that Biopharmaceutics Plays in Accelerating Early-Phase Drug Development. Pharmaceutical Technology. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. What is N-Decylpyridinium Bromide - Properties & Specifications \[quaternary-ammonium-salt.com\]](#)
- [2. Critical micelle concentration - Wikipedia \[en.wikipedia.org\]](#)
- [3. Determination of Critical Micelle Concentration of Ionic and Non-Ionic Surfactants by Streaming Potential Measurements - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [4. agilent.com \[agilent.com\]](https://www.agilent.com)
- [5. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [7. Antimicrobial activity of a series of 1-alkyl-2-\(4-pyridyl\)pyridinium bromides against Gram-Positive and Gram-Negative bacteria - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [8. applications.emro.who.int \[applications.emro.who.int\]](https://www.applications.emro.who.int)
- [9. The Important Role that Biopharmaceutics Plays in Accelerating Early-Phase Drug Development - Pharmaceutical Technology \[pharmaceutical-technology.com\]](https://www.pharmaceutical-technology.com)
- [10. Effect of 1,2-propanediol on the Critical Micelle Concentration of Decyltrimethylammonium Bromide at Temperatures from 293.15 K to 308.15 K - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [11. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Decylpyridinium Bromide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13797304/docs#an-in-depth-technical-guide-to-1-decylpyridinium-bromide-for-advanced-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)